

Dowex 50 safety and handling precautions

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Compound of Interest

Compound Name: Dowex 50

Cat. No.: B083139

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Product Identification and Properties

Dowex® 50 is a bead-form, strongly acidic cation exchange resin. It consists of a polystyrene matrix cross-linked with divinylbenzene and functionalized with sulfonic acid groups.^{[1][2][3]} It is widely used in applications such as deionization, chemical separation, and as a catalyst.^[2] The resin is typically supplied as moist, beige to tan or greenish-tan spheres.^{[4][5]}

Table 1: Physical and Chemical Properties

Property	Value	References
Physical State	Solid beads	[4]
Appearance	Beige, Pale cream to pale brown or tan	[2][4]
Odor	Odorless	[6]
Solubility	Insoluble in water	[5][6][7][8]
pH	3.0 (in aqueous suspension)	[5]
Autoignition Temperature	>500 °C / 932 °F	[4][7][9][10]
Density	~0.802 g/mL	[5]
Moisture Content	50-58%	
Matrix	Polystyrene-divinylbenzene (DVB)	[3]
Functional Group	Sulfonic Acid	[2]

Hazard Identification and Toxicology

The primary hazard associated with Dowex® 50 is the risk of serious eye damage.[4][10][11][12][13][14] It may also cause skin and respiratory tract irritation.[15][13][16] The material is stable under normal conditions but is incompatible with strong oxidizing agents.[7][9][12] Thermal decomposition can release irritating and toxic gases, including sulfur oxides, carbon monoxide, and carbon dioxide.[4][7][9][12]

Table 2: Toxicological Data

Endpoint	Result	Species	References
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	[6] [7] [10]
Acute Dermal Toxicity (LD50)	> 2000 mg/kg (ATE)	Not specified	[4]
Serious Eye Damage/Irritation	Category 1: Causes serious eye damage/burns	Not applicable	[4] [10] [11] [12] [13] [14]
Skin Corrosion/Irritation	May cause skin irritation	Not applicable	[15] [13]
Respiratory Irritation	May cause respiratory tract irritation from dust	Not applicable	[15]
Carcinogenicity	Not considered carcinogenic	Not applicable	[13]

ATE: Acute Toxicity Estimate

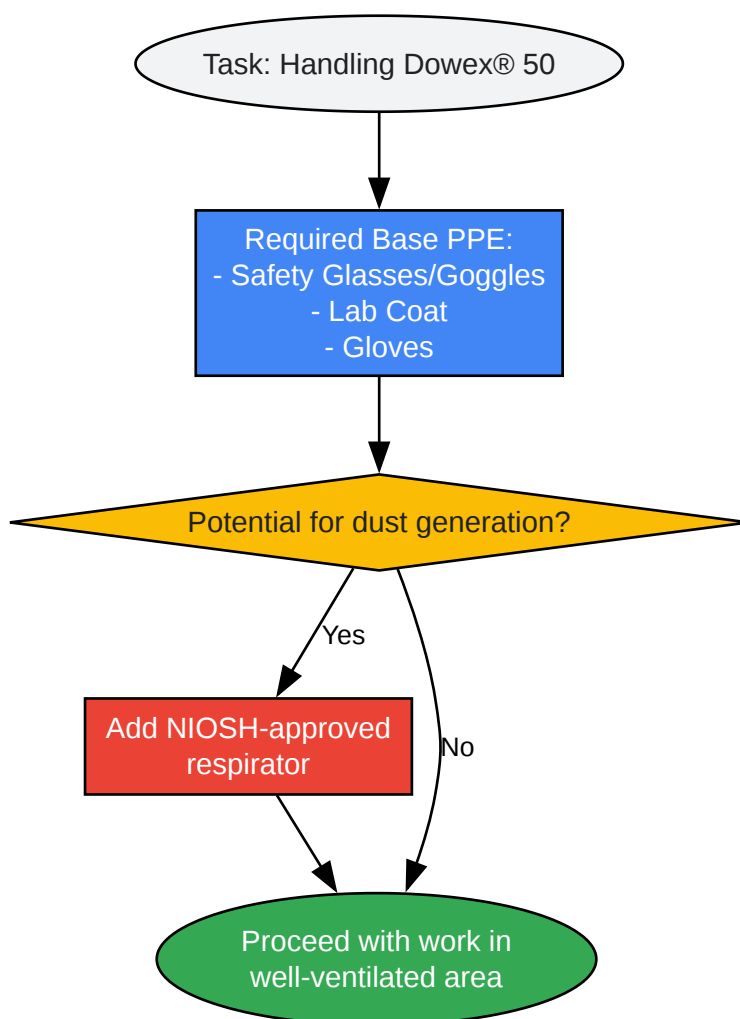
Personal Protective Equipment (PPE)

The selection and use of appropriate PPE are mandatory to minimize exposure and ensure personal safety when handling Dowex® 50 resin.

Table 3: Recommended Personal Protective Equipment

PPE Category	Specification	Rationale	References
Eye Protection	Safety glasses with side-shields or chemical safety goggles (conforming to EN 166 or OSHA 29 CFR 1910.133)	To protect against dust particles and prevent serious eye damage.	[7] [11] [16] [17]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber)	To prevent skin contact and potential irritation.	[15] [6] [11] [16] [17]
Body Protection	Long-sleeved laboratory coat or appropriate protective clothing	To prevent skin exposure.	[15] [9] [11]
Respiratory Protection	Generally not required with adequate ventilation. If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	To prevent respiratory tract irritation from airborne particles.	[4] [15] [9] [11]

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE.



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Caption: PPE Selection Workflow for Dowex® 50.

Experimental Protocols and Handling Procedures

Strict adherence to proper handling and storage protocols is essential for maintaining a safe laboratory environment.

General Handling

- Ventilation: Always work in a well-ventilated area. A fume hood may be necessary for procedures that could generate dust or when using the resin with volatile substances.^[4]^[11]^[17]

- **Avoid Dust:** Avoid creating dust when transferring the resin from its container. Use a scoop or spatula for transfers.[4][9][11][17]
- **Hygiene:** Wash hands and forearms thoroughly after handling.[11][16] Do not eat, drink, or smoke in the work area.[11]
- **Container Management:** Keep the container tightly closed when not in use to prevent contamination and spills.[7][9][11]

Storage

- Store Dowex® 50 in a dry, cool, and well-ventilated area.[7][9][11]
- Keep containers tightly sealed to prevent moisture absorption.[7][9][11]
- Store away from incompatible materials, particularly strong oxidizing agents.[7][9][11][12]

First Aid Measures

Immediate and appropriate first aid is critical in case of exposure.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[15][11][12] Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][11][12]
- **Skin Contact:** Wash off immediately with soap and plenty of water.[11][16] Remove any contaminated clothing.[15][7] If irritation develops, seek medical attention.[11]
- **Inhalation:** Move the individual to fresh air.[4][15][11] If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration. Seek immediate medical attention.[4][7]
- **Ingestion:** Do not induce vomiting.[11] If the person is conscious, have them rinse their mouth with water and drink plenty of water.[4][7][12] Never give anything by mouth to an unconscious person and seek immediate medical attention.[7][11]

Spill Management and Disposal

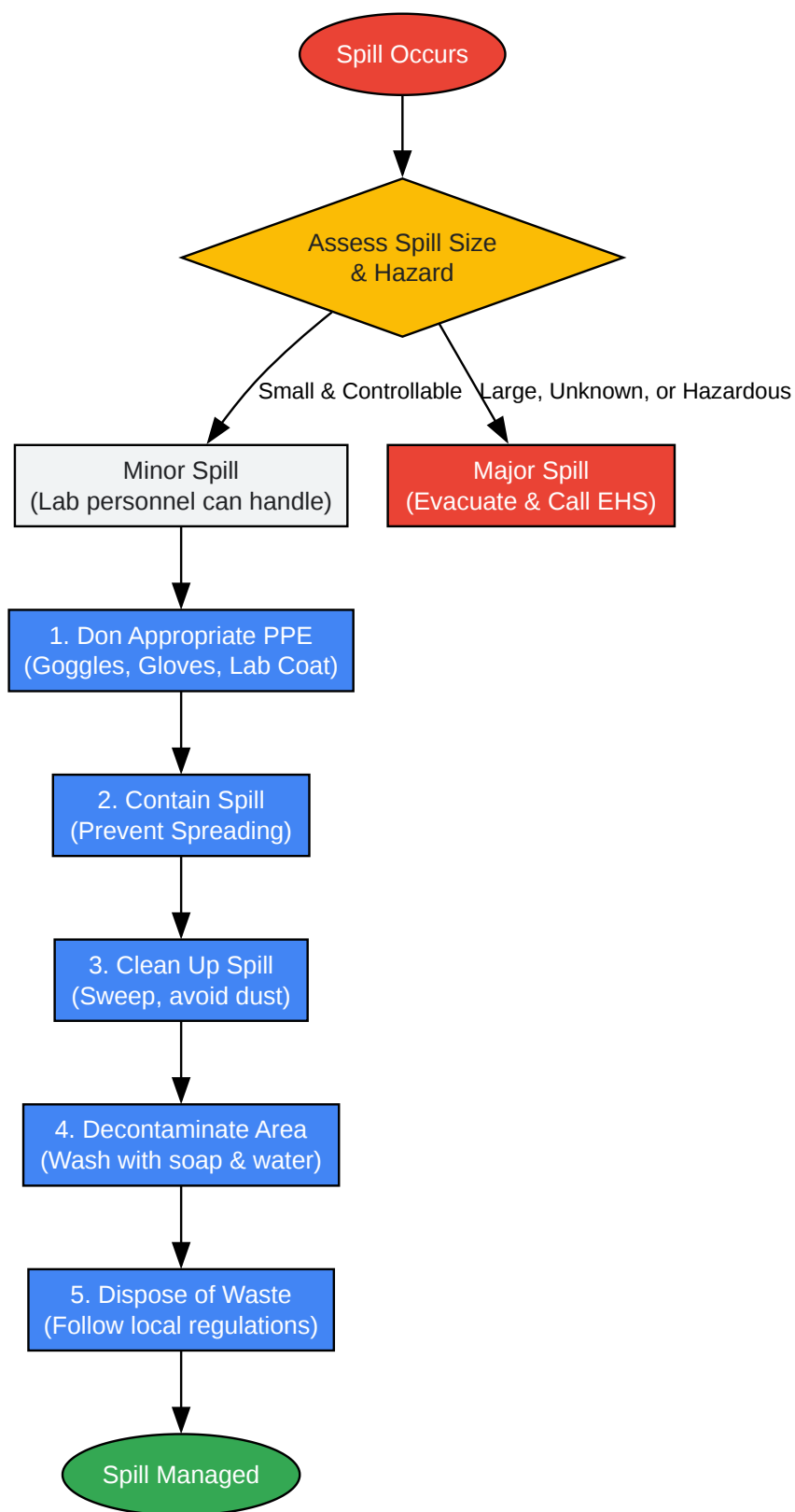
In the event of a spill, prompt and correct action is necessary to mitigate risks.

Spill Response Protocol

The following protocol outlines the steps for managing a solid spill of Dowex® 50.

- Alert Personnel: Notify personnel in the immediate area of the spill.
- Evacuate: Evacuate non-essential personnel from the spill area.[\[18\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[18\]](#)[\[19\]](#)
- PPE: Don the appropriate personal protective equipment as detailed in Section 3.[\[7\]](#)[\[17\]](#)
- Containment: Prevent further spreading of the spilled material.[\[11\]](#)
- Cleanup: Carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[4\]](#)[\[9\]](#)[\[17\]](#)[\[20\]](#)
- Decontaminate: Thoroughly wash the affected area with a mild detergent solution and water.[\[21\]](#)[\[22\]](#)
- Dispose: Place all cleanup materials (e.g., contaminated paper towels, gloves) into a sealed bag and dispose of them along with the spilled resin according to institutional and local regulations.[\[21\]](#)[\[22\]](#)

The diagram below provides a logical workflow for responding to a spill.



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